

1-Methyl-4-(trifluoromethoxy)benzene safety data sheet (SDS) information

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Compound of Interest

Compound Name: 1-Methyl-4-(trifluoromethoxy)benzene

Cat. No.: B1334202

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An In-Depth Technical Guide to the Safe Handling of **1-Methyl-4-(trifluoromethoxy)benzene**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Methyl-4-(trifluoromethoxy)benzene, also known as 4-(trifluoromethoxy)toluene, is an aromatic organic compound with the chemical formula $C_8H_7F_3O$.^{[1][2][3]} It is a colorless liquid at room temperature.^[1] The presence of the trifluoromethoxy group ($-OCF_3$) on the toluene backbone imparts unique electronic and lipophilic properties, making it a valuable intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[2][4]} The strong electronegativity and lipophilicity of the trifluoromethoxy group can enhance the metabolic stability and membrane permeability of drug candidates.^[4] However, these same properties necessitate a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive overview of the safety data for **1-Methyl-4-(trifluoromethoxy)benzene**, offering in-depth insights and practical guidance for its safe handling in a research and development setting.

Physicochemical Properties and Their Safety Implications

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling. The properties of **1-Methyl-4-(trifluoromethoxy)benzene** are summarized in the table below.

Property	Value	Source
Molecular Formula	C8H7F3O	[1] [2] [3]
Molecular Weight	176.14 g/mol	[2] [3]
Appearance	Colorless liquid	[1]
Boiling Point	134-135 °C	[2] [5]
Density	1.179 g/mL at 25 °C	[2] [5]
Flash Point	31 °C (87.8 °F) - closed cup	[5]
Refractive Index	n _{20/D} 1.416	[2] [5]

The relatively low flash point of 31 °C indicates that **1-Methyl-4-(trifluoromethoxy)benzene** is a flammable liquid, capable of forming ignitable vapor-air mixtures at ambient temperatures.[\[5\]](#) This necessitates strict control of ignition sources in any area where it is handled or stored. Its density being greater than water means that in the event of a spill into a water body, it would likely sink, and water may be ineffective for extinguishing a fire.

Hazard Identification and GHS Classification

1-Methyl-4-(trifluoromethoxy)benzene is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized below.

Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Source:[5]

The flammability hazard is a primary concern. The irritant properties to the skin, eyes, and respiratory system are also significant and dictate the required personal protective equipment and handling procedures.

Safe Handling and Storage Protocols

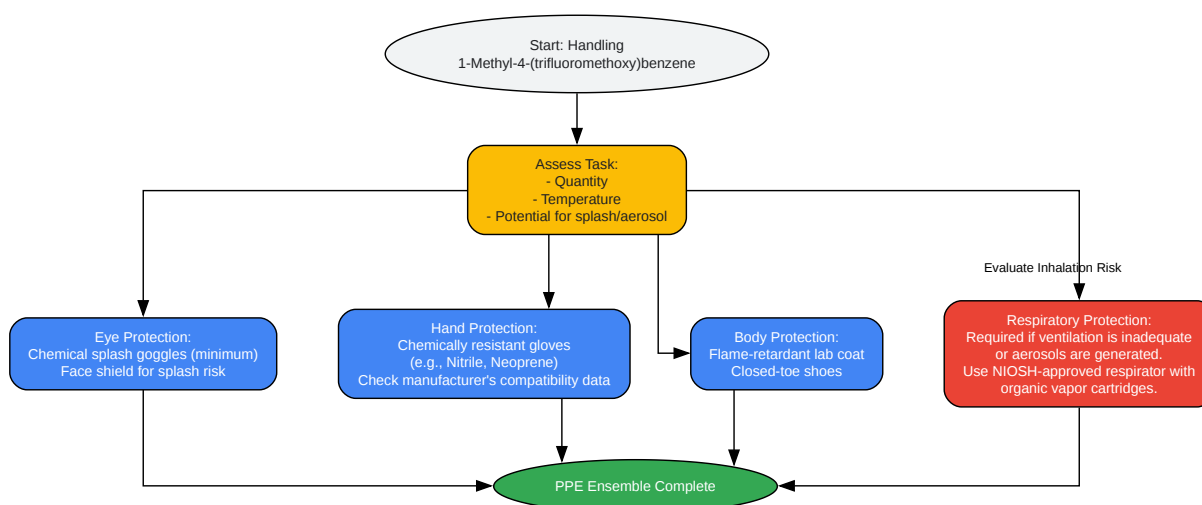
Adherence to proper handling and storage procedures is critical to minimize the risks associated with **1-Methyl-4-(trifluoromethoxy)benzene**.

Engineering Controls

- Ventilation: All handling of this compound should be conducted in a well-ventilated area.[6] A certified chemical fume hood is the preferred engineering control to minimize inhalation exposure to vapors.[7]
- Ignition Source Control: Due to its flammability, all potential ignition sources must be eliminated from the handling area. This includes open flames, hot surfaces, sparks from electrical equipment, and static discharge.[8] Use of spark-proof tools and explosion-proof equipment is recommended.[9]
- Eyewash Stations and Safety Showers: An ANSI-approved eyewash station and safety shower must be readily accessible within a 10-second travel time from the work area.[7]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial for preventing exposure. The following diagram illustrates a systematic approach to PPE selection when working with **1-Methyl-4-(trifluoromethoxy)benzene**.



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Caption: PPE Selection Workflow for **1-Methyl-4-(trifluoromethoxy)benzene**.

Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[6][9]
- Keep away from heat, sparks, open flames, and other ignition sources.[8]

- Store separately from strong oxidizing agents, as these are incompatible materials.[9] The trifluoromethoxy group is generally stable, but the aromatic ring can be susceptible to oxidation.
- Ground and bond containers when transferring material to prevent static discharge.[9]

Emergency Procedures

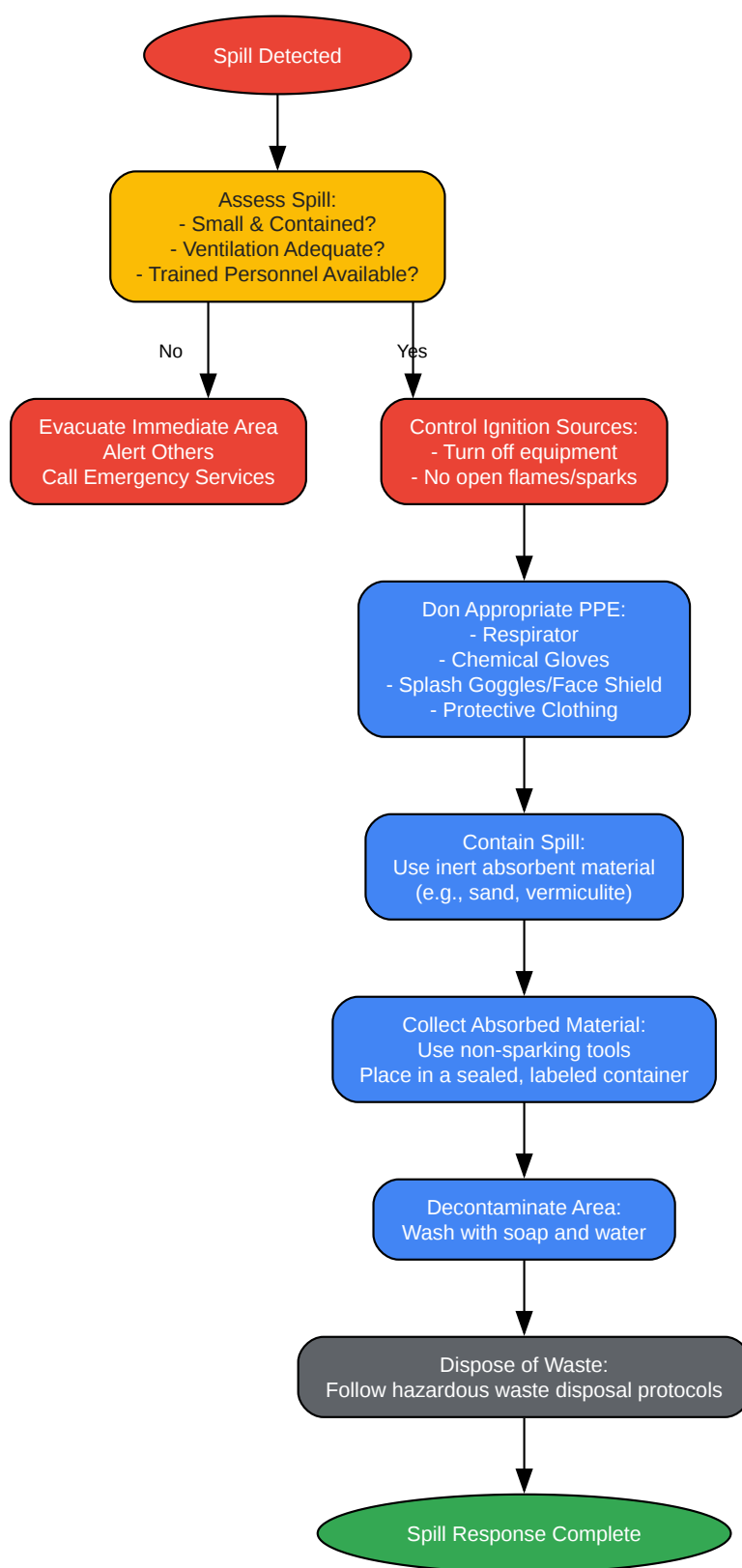
A well-defined emergency plan is essential for responding effectively to incidents involving **1-Methyl-4-(trifluoromethoxy)benzene**.

First-Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[10]
- Skin Contact: In case of skin contact, immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[10]
- Eye Contact: If the chemical enters the eyes, rinse cautiously with water for several minutes. [8] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[10]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[9]

Spill Response

The following flowchart outlines the general procedure for responding to a spill of **1-Methyl-4-(trifluoromethoxy)benzene**.



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Caption: Emergency Spill Response for **1-Methyl-4-(trifluoromethoxy)benzene**.

Fire-Fighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6] Water spray can be used to cool fire-exposed containers, but a straight stream of water may be ineffective.[9]
- **Specific Hazards:** The compound is a flammable liquid, and its vapors can form explosive mixtures with air and travel to an ignition source and flash back.[9] During a fire, irritating and highly toxic gases such as carbon monoxide, carbon dioxide, and hydrogen fluoride may be generated.[9]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9]

Toxicological and Environmental Considerations

Toxicology

The primary toxicological concerns are its irritant effects on the skin, eyes, and respiratory system.[5] While detailed toxicological studies on this specific compound are not widely available in the public domain, the hazards of its components and similar substances provide some insight. Benzene and its metabolites can have toxic effects on various biological systems.[11] The trifluoromethoxy group is known to increase lipophilicity, which can facilitate absorption and distribution within the body.[4] Chronic exposure to related aromatic compounds can lead to systemic effects.[12] Therefore, minimizing exposure through the diligent use of engineering controls and PPE is paramount.

Environmental Fate

Some data suggests that **1-Methyl-4-(trifluoromethoxy)benzene** may cause long-lasting harmful effects to aquatic life.[8] Aromatic compounds containing trifluoromethyl or trifluoromethoxy groups can be persistent in the environment.[13] The high stability of the C-F bond contributes to their resistance to degradation.[4] Therefore, releases to the environment should be avoided, and all waste should be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.[7]

Conclusion

1-Methyl-4-(trifluoromethoxy)benzene is a valuable chemical intermediate with a manageable hazard profile when appropriate safety measures are strictly implemented. Its flammability and irritant properties are the primary safety concerns. A comprehensive safety strategy, encompassing robust engineering controls, correct use of personal protective equipment, and well-rehearsed emergency procedures, is essential for the protection of researchers and the environment. By understanding the underlying chemical principles of its hazards and adhering to the guidance provided in this document, scientific professionals can confidently and safely utilize this compound in their research and development endeavors.

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